

# Safe Disposal of 4-(4-Hydroxyphenyl)butanoic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 4-(4-Hydroxyphenyl)butanoic acid

Cat. No.: B1296285

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For Immediate Reference: The primary disposal method for **4-(4-Hydroxyphenyl)butanoic acid** is to entrust it to a licensed and approved waste disposal facility. All procedures must comply with federal, state, and local environmental regulations.

This guide provides detailed procedural information for the safe handling and disposal of **4-(4-Hydroxyphenyl)butanoic acid**, synthesized from publicly available Safety Data Sheets (SDS). It is intended for laboratory and drug development professionals to ensure safety and regulatory compliance.

## Hazard and Disposal Summary

Proper disposal begins with understanding the hazards associated with **4-(4-Hydroxyphenyl)butanoic acid**. This substance is classified as harmful and requires careful handling to mitigate risks to personnel and the environment.

Hazard Classification & Precautionary Statements	Disposal Guidelines
Acute Toxicity, Oral (Category 4): Harmful if swallowed. (H302)[1]	Do not dispose of down the drain or into the environment.[2]
Skin Irritation (Category 2): Causes skin irritation. (H315)[1]	Wear appropriate protective gloves and clothing. [2]
Eye Irritation (Category 2A): Causes serious eye irritation. (H319)[1][3]	Wear eye and face protection during handling and disposal.[2]
Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation. (H335)[1]	Handle in a well-ventilated area or use respiratory protection.[2][4]
Disposal Precaution (P501): Dispose of contents/container to an approved waste disposal plant.[2][4][5]	All waste material must be disposed of via a licensed contractor.

## Step-by-Step Disposal Protocol

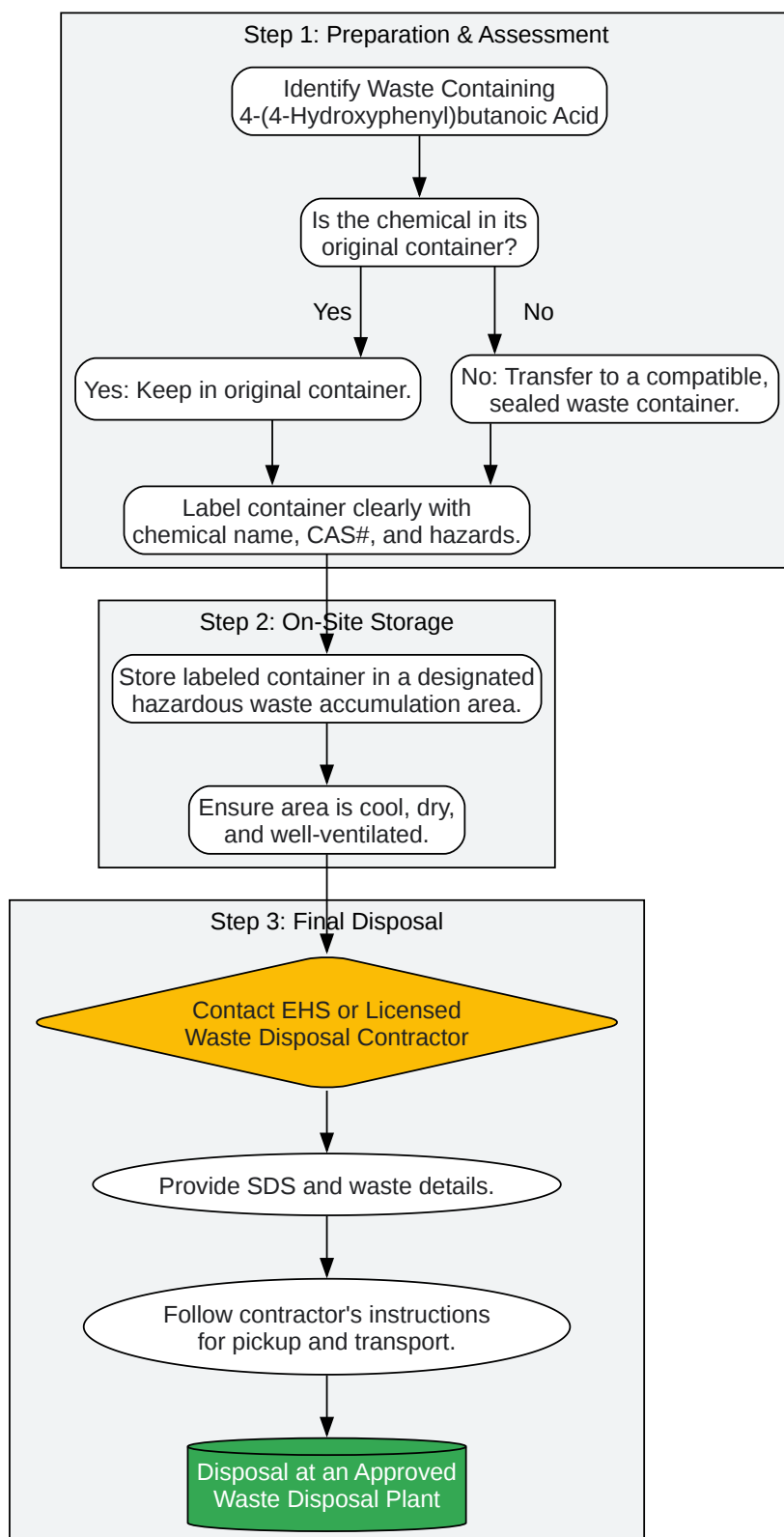
The following protocol outlines the standard operating procedure for the disposal of **4-(4-Hydroxyphenyl)butanoic acid** from a laboratory setting. This workflow is designed to ensure that all safety and regulatory considerations are met.

- Initial Assessment & Segregation:
  - Identify all waste streams containing **4-(4-Hydroxyphenyl)butanoic acid**. This includes pure, unused product, contaminated labware (e.g., flasks, pipettes), and solutions.
  - Keep the chemical in its original container where possible.
  - Do not mix with other chemical wastes unless explicitly permitted by your institution's waste management guidelines.
- Container Management & Labeling:

- Ensure the waste container is chemically compatible, in good condition, and securely sealed.
- Label the container clearly. The label should include:
  - The full chemical name: "**4-(4-Hydroxyphenyl)butanoic acid**"
  - CAS Number: 7021-11-6
  - Relevant hazard pictograms (e.g., GHS07 for harmful/irritant).[\[6\]](#)
  - The words "Hazardous Waste."
- Storage Pending Disposal:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - The storage area should be away from incompatible materials, particularly strong oxidizing agents.[\[5\]](#)
  - Store in a cool, dry place.[\[2\]](#)
- Arranging for Final Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Provide the contractor with the Safety Data Sheet (SDS) and an accurate description of the waste.
  - Follow all instructions provided by the EHS office or the disposal company for pickup and transport.
- Handling Spills and Contaminated Materials:
  - In case of a spill, avoid generating dust.

- For small spills, absorb with an inert material (e.g., vermiculite, sand), sweep up, and place into a suitable, labeled container for disposal.[\[2\]](#)
- Clean the affected area thoroughly.
- All materials used for cleanup are also considered hazardous waste and must be disposed of accordingly.

The logical flow for making disposal decisions is illustrated in the diagram below.



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Caption: Waste Disposal Workflow for **4-(4-Hydroxyphenyl)butanoic Acid**.

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## References

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